

"SARS-CoV-2-IN-6" solution preparation and storage

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Compound of Interest

Compound Name: SARS-CoV-2-IN-6

Cat. No.: B8220879

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Application Notes and Protocols: SARS-CoV-2-IN-6

For Researchers, Scientists, and Drug Development Professionals

Introduction

SARS-CoV-2-IN-6 is an inhibitor of the SARS-CoV-2 3C-like protease (3CLpro), a critical enzyme in the viral replication cycle. With a potent enzyme inhibitory IC₅₀ value of 73 nM, this compound is a valuable tool for research and development of therapeutics against COVID-19. Proper preparation and storage of **SARS-CoV-2-IN-6** solutions are crucial for maintaining its stability and ensuring the reproducibility of experimental results. These application notes provide detailed protocols for the preparation and storage of **SARS-CoV-2-IN-6** solutions for in vitro studies.

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₇ H ₁₃ ClN ₂ O ₂
Molecular Weight	312.75 g/mol
Appearance	Solid Powder
Color	Off-white to light yellow
Purity	>98%
CAS Number	2725749-22-2

Table 2: Solubility Data

Solvent	Concentration	Remarks
DMSO	100 mg/mL (319.74 mM)	Requires sonication for complete dissolution. Use newly opened, anhydrous DMSO as it is hygroscopic. [1] [2]

Table 3: Storage and Stability

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
4°C	2 years	
In Solvent (e.g., DMSO)	-80°C	6 months [1] [2]
-20°C	1 month [1] [2]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **SARS-CoV-2-IN-6** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath sonicator

Procedure:

- **Equilibration:** Allow the vial of **SARS-CoV-2-IN-6** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **SARS-CoV-2-IN-6** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.1275 mg of the compound.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the powder. For 3.1275 mg of **SARS-CoV-2-IN-6**, add 1 mL of DMSO.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution in a water bath for 10-15 minutes.^{[1][2]} Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile polypropylene tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2]}

Protocol 2: Preparation of Working Solutions

Materials:

- 10 mM **SARS-CoV-2-IN-6** stock solution in DMSO
- Appropriate cell culture medium or assay buffer (e.g., PBS)
- Sterile polypropylene tubes
- Calibrated micropipettes and sterile tips

Procedure:

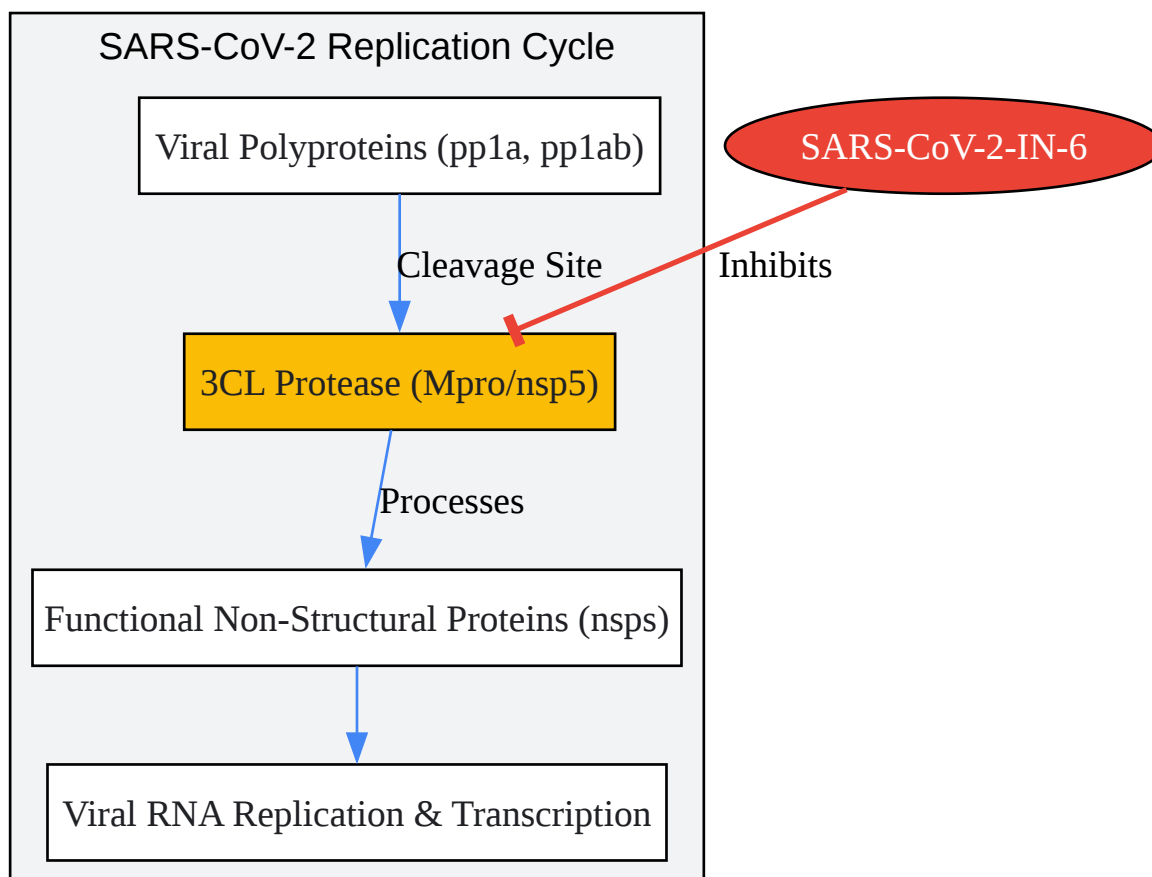
- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution with the desired cell culture medium or assay buffer to achieve the final working concentration.
 - Important: The final concentration of DMSO in the assay should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity or effects on enzyme activity.
- Mixing: Gently mix the working solution by pipetting up and down or by brief vortexing.
- Use: Use the freshly prepared working solution immediately for your experiments. Do not store diluted aqueous solutions for extended periods.

Mandatory Visualizations



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Caption: Experimental workflow for the preparation of **SARS-CoV-2-IN-6** solutions.



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Caption: Inhibition of SARS-CoV-2 replication by **SARS-CoV-2-IN-6**.

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References

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